

# Personal protective equipment for handling N-Formyl-L-alanine

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## Compound of Interest

Compound Name: N-Formyl-L-alanine

Cat. No.: B079075

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## Essential Safety and Handling Guide for N-Formyl-L-alanine

This guide provides crucial safety and logistical information for the handling and disposal of **N-Formyl-L-alanine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

### Personal Protective Equipment (PPE)

When handling **N-Formyl-L-alanine**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.<sup>[1][2][3]</sup> The recommended PPE is summarized in the table below.

PPE Category	Item	Specification	Rationale
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]	Protects eyes from dust particles and potential splashes.
Skin Protection	Gloves	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene).[3][5]	Prevents direct skin contact with the chemical.
Lab Coat/Coveralls	Fire/flamm resistant and impervious clothing.[4]	Protects skin and personal clothing from contamination.	
Respiratory Protection	Respirator	Full-face respirator if exposure limits are exceeded or irritation occurs.[4]	Protects the respiratory system from inhalation of dust particles.

## Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **N-Formyl-L-alanine** and ensuring a safe laboratory environment.

### Handling:

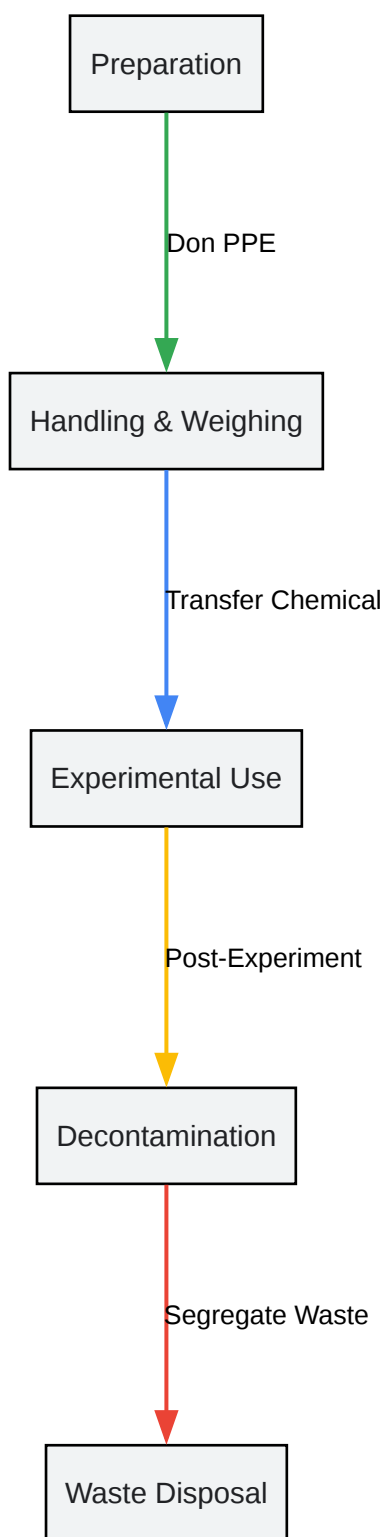
- Ensure adequate ventilation in the handling area.[4][5]
- Avoid the formation of dust and aerosols.[4][5]
- Avoid contact with skin, eyes, and personal clothing.[6]
- Wash hands thoroughly after handling.[6]
- Use non-sparking tools to prevent electrostatic discharge.[4][5]

Storage:

- Store in a tightly-closed container.[\[4\]](#)[\[6\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)[\[8\]](#)

## Experimental Workflow: Handling N-Formyl-L-alanine

The following diagram illustrates the standard workflow for handling **N-Formyl-L-alanine** in a laboratory setting, from preparation to disposal.



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**Caption:** Workflow for Safe Handling of **N-Formyl-L-alanine**

## Disposal Plan

The disposal of **N-Formyl-L-alanine** and its containers must be conducted in accordance with all applicable federal, state, and local regulations.[6][7]

- Chemical Disposal:
  - Do not allow the product to enter drains or sewage systems.[7][8]
  - Collect and arrange for disposal by a licensed professional waste disposal service.[4][5]
  - The waste generator is responsible for proper waste classification and disposal.[7][8]
- Container Disposal:
  - Do not reuse empty containers.[6]
  - Dispose of as unused product in a suitable disposal container.[6]

## First-Aid Measures

In the event of exposure to **N-Formyl-L-alanine**, follow these first-aid measures:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[5]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water.[5]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.[4][5]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[5]

In all cases of exposure, consult a physician and show them the safety data sheet.[6]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)